

An In-depth Technical Guide to the Kinetics of CO₂ Hydration in Water

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbon dioxide water

Cat. No.: B8500060

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the kinetics governing the hydration of carbon dioxide (CO₂) in aqueous solutions. The conversion of CO₂ to bicarbonate and carbonic acid is a fundamental reaction in biological systems, environmental science, and industrial processes. Understanding its kinetics is critical for fields ranging from drug design targeting enzymes like carbonic anhydrase to developing efficient carbon capture technologies.

Core Principles of CO₂ Hydration

The hydration of CO₂ in water is a reversible process that proceeds through two primary uncatalyzed pathways. The overall reaction involves the formation of carbonic acid (H₂CO₃), which then rapidly dissociates to bicarbonate (HCO₃⁻) and a proton (H⁺).

The two key reactions are:

- **Reaction with Water:** CO₂ reacts directly with water. This is the dominant pathway in neutral to acidic conditions (pH < 8).
 - $\text{CO}_2 + \text{H}_2\text{O} \rightleftharpoons \text{H}_2\text{CO}_3$
- **Reaction with Hydroxide:** In alkaline conditions (pH > 9), CO₂ reacts with hydroxide ions (OH⁻). This reaction is significantly faster than the direct hydration by water.^[1]
 - $\text{CO}_2 + \text{OH}^- \rightleftharpoons \text{HCO}_3^-$

While the hydration of CO₂ is spontaneous, it is kinetically slow under physiological conditions, with a rate constant of approximately 10⁻¹ s⁻¹.^[1] In biological systems, this reaction is dramatically accelerated by the enzyme carbonic anhydrase (CA).

Enzymatic Catalysis: Carbonic Anhydrase

Carbonic anhydrases are a family of metalloenzymes, typically containing a zinc ion at the active site, that catalyze the rapid interconversion of CO₂ and bicarbonate.^{[1][2]} They are among the fastest known enzymes, increasing the reaction rate by up to 10⁷ times, with catalytic rates reaching 10⁴ to 10⁶ reactions per second.^[3]

The generally accepted mechanism involves a zinc-bound hydroxide ion acting as a potent nucleophile that attacks the carbon atom of the CO₂ molecule.^[4] The catalytic cycle is fundamental to processes like respiration, pH homeostasis, and CO₂ transport in the blood.^[3]^[5]

Quantitative Kinetic Data

The rates of the uncatalyzed and catalyzed CO₂ hydration reactions have been extensively studied. The following tables summarize key kinetic parameters from the literature.

Table 1: Rate Constants for Uncatalyzed CO₂ Hydration and Related Reactions

Reaction	Rate Constant (at 25 °C)	Reference(s)
CO ₂ + H ₂ O → H ₂ CO ₃	~0.03 s ⁻¹ to 0.05 s ⁻¹	^{[1][6]}
H ₂ CO ₃ → CO ₂ + H ₂ O	~15 s ⁻¹ to 20 s ⁻¹	^{[3][7]}
CO ₂ + OH ⁻ → HCO ₃ ⁻	~8.5 x 10 ³ M ⁻¹ s ⁻¹ to 10 ⁴ M ⁻¹ s ⁻¹	^{[1][7]}
HCO ₃ ⁻ → CO ₂ + OH ⁻	~2 x 10 ⁻⁴ s ⁻¹	^[7]
Equilibrium Constant (pKa)		
pKa of H ₂ CO ₃ ⇌ H ⁺ + HCO ₃ ⁻	~3.5	
Overall pKa1 of CO ₂ (aq) + H ₂ O ⇌ H ⁺ + HCO ₃ ⁻	~6.36	^[3]

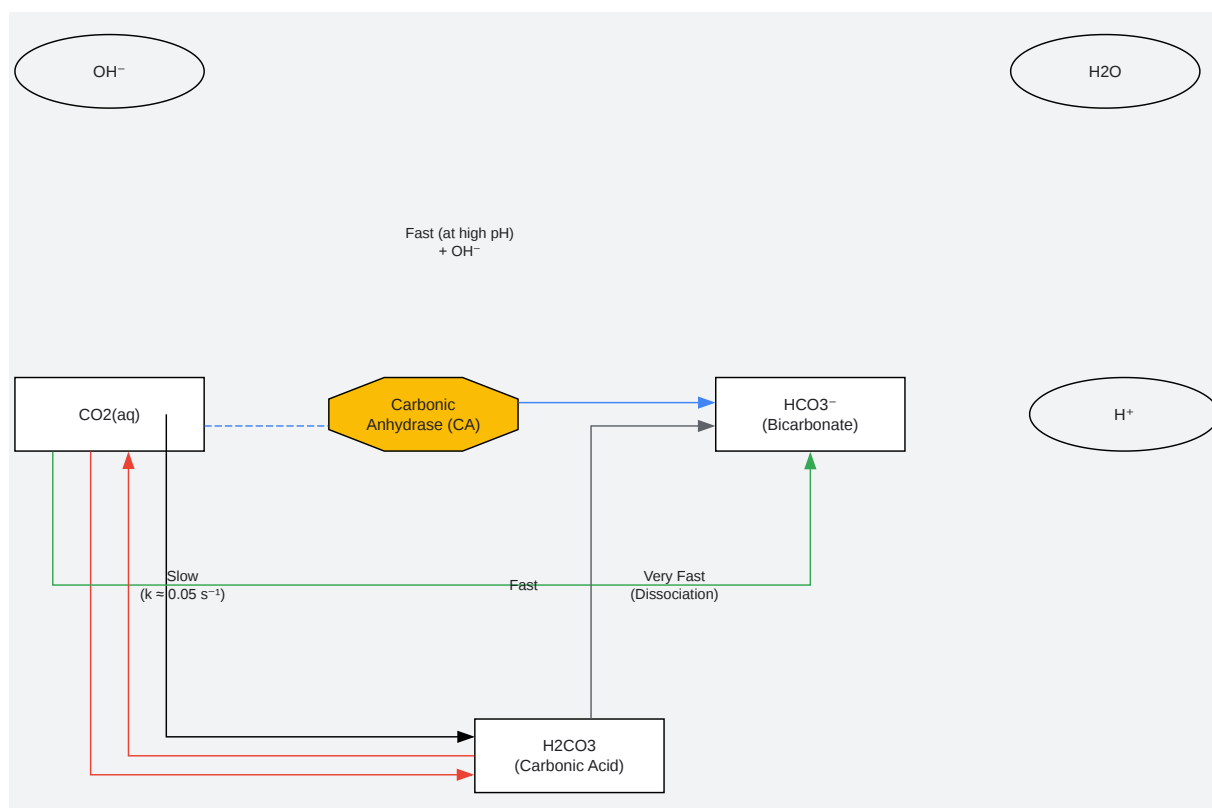
Table 2: Kinetic Parameters for Carbonic Anhydrase (CA) Catalyzed CO₂ Hydration

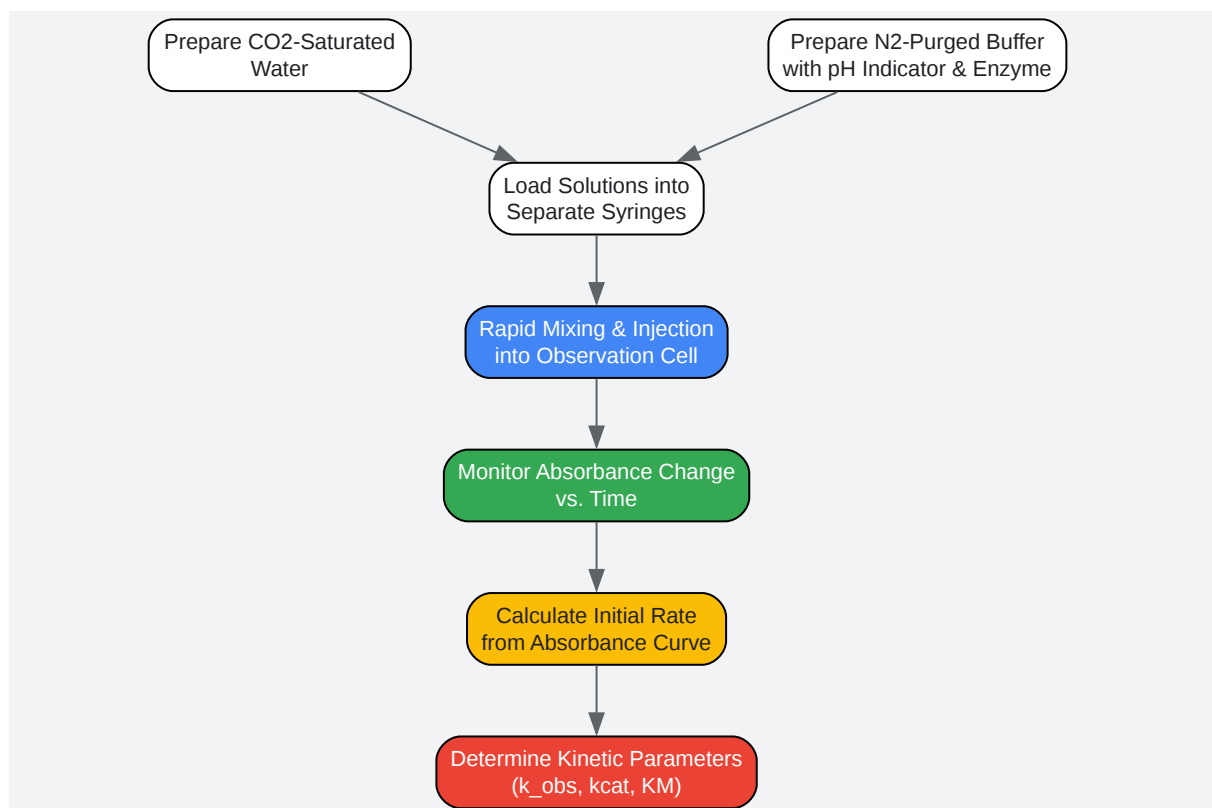
Note: Values can vary significantly depending on the specific CA isoenzyme, species, and experimental conditions.

Enzyme Source/Isoenzyme	k _{cat} (s ⁻¹)	K _M (mM)	k _{cat} /K _M (M ⁻¹ s ⁻¹)	Reference(s)
Bovine Carbonic Anhydrase B	~1 x 10 ⁶	~12	~8.3 x 10 ⁷	[8]
Human Carbonic Anhydrase B	Varies with pH	pH-independent	Varies with pH	[9]
Human Carbonic Anhydrase C	Varies with pH	pH-independent	Varies with pH	[9]
CA-Mimetic Nanotube (CMNT)	Not specified	Not specified	8.2	[4][10]

Key Signaling and Reaction Pathways

The interplay between the uncatalyzed and enzyme-catalyzed pathways is crucial for maintaining equilibrium. The following diagram illustrates these routes.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. ieeexplore.ieee.org [ieeexplore.ieee.org]
- 3. Carbonic anhydrase - Wikipedia [en.wikipedia.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Reactome | Reversible hydration of carbon dioxide [reactome.org]
- 6. Fast CO₂ hydration kinetics impair heterogeneous but improve enzymatic CO₂ reduction catalysis - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Recent measurements of CO₂ reaction rate constants - Generic - BNID 110419 [bionumbers.hms.harvard.edu]
- 8. Kinetics of carbonic anhydrase catalysis in solvents of increased viscosity: a partially diffusion-controlled reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Carbon Dioxide Hydration Activity of Carbonic Anhydrase: Kinetics of Alkylated Anhydrases B and C from Humans - PMC [pmc.ncbi.nlm.nih.gov]
- 10. yonsei.elsevierpure.com [yonsei.elsevierpure.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Kinetics of CO₂ Hydration in Water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8500060#kinetics-of-co2-hydration-in-water-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com